

p-Anisic acid-13C6 material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Anisic acid-13C6

Cat. No.: B3333578

[Get Quote](#)

An In-depth Technical Guide to the Material Safety of **p**-Anisic acid-13C6

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **p**-Anisic acid-13C6 (CAS No. 1173022-97-3) was located. This guide is based on the comprehensive safety data available for its unlabeled counterpart, p-Anisic acid (CAS No. 100-09-4). The toxicological and chemical properties are expected to be nearly identical, as carbon-13 labeling does not significantly alter the chemical reactivity of the molecule. This document is intended for researchers, scientists, and professionals in drug development and should be used as a reference for safe handling.

Chemical Identification and Physical Properties

p-Anisic acid-13C6 is the isotopically labeled form of p-Anisic acid, where the six carbon atoms of the benzene ring have been replaced with Carbon-13. It is a white crystalline solid.[\[1\]](#) [\[2\]](#)

Table 1: Physical and Chemical Properties of p-Anisic Acid

Property	Value
Molecular Formula	$C_2^{13}C_6H_8O_3$ ^[3]
Molecular Weight	158.10 g/mol ^[3]
Appearance	White to off-white crystalline powder ^{[1][4]}
Odor	Slight characteristic odor ^[4]
Melting Point	182-185 °C ^{[1][5]}
Boiling Point	275-280 °C ^{[2][6]}
Density	1.385 g/cm ³ ^{[1][2]}
Solubility	Slightly soluble in water; freely soluble in ethanol and ether. ^{[1][4]}
Flash Point	115.5 ± 13.3 °C ^[5]
Vapor Pressure	0.001 Pa at 25°C ^[1]
pKa	4.47 ^[2]

Hazard Identification and GHS Classification

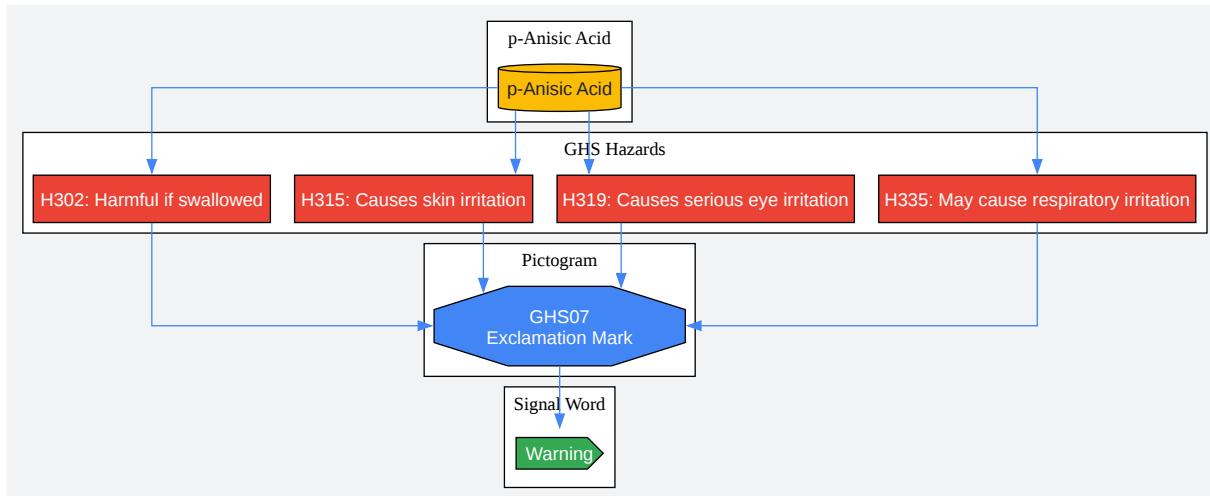
p-Anisic acid is classified as harmful if swallowed and causes skin and eye irritation.^{[7][8]} It may also cause respiratory irritation.^{[8][9]}

Table 2: GHS Hazard Classification

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7] [8]
Skin Irritation	Category 2	H315: Causes skin irritation[8]
Eye Irritation	Category 2A	H319: Causes serious eye irritation[8]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[8][9]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)[9]
- Signal Word: Warning[7][9]



[Click to download full resolution via product page](#)

GHS Hazard Profile for p-Anisic Acid.

Toxicological Information

The toxicological properties of p-Anisic acid have not been exhaustively investigated.^[7] The available acute toxicity data is presented below.

Table 3: Acute Toxicity Data

Type of Test	Route of Exposure	Species Observed	Dose/Duration	Toxic Effects
LD50	Subcutaneous	Rodent - mouse	400 mg/kg	Details of toxic effects not reported other than lethal dose value. [5]

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.[\[7\]](#)
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.[\[7\]](#)
- NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.[\[7\]](#)
- OSHA: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by OSHA.[\[7\]](#)

Experimental Protocols: Safety and Handling First-Aid Measures

- General Advice: Consult a physician and show them this safety data sheet.[\[7\]](#)
- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration.[\[7\]](#)
- Skin Contact: Wash off with soap and plenty of water.[\[7\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[\[7\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[7\]](#)

Fire-Fighting Measures

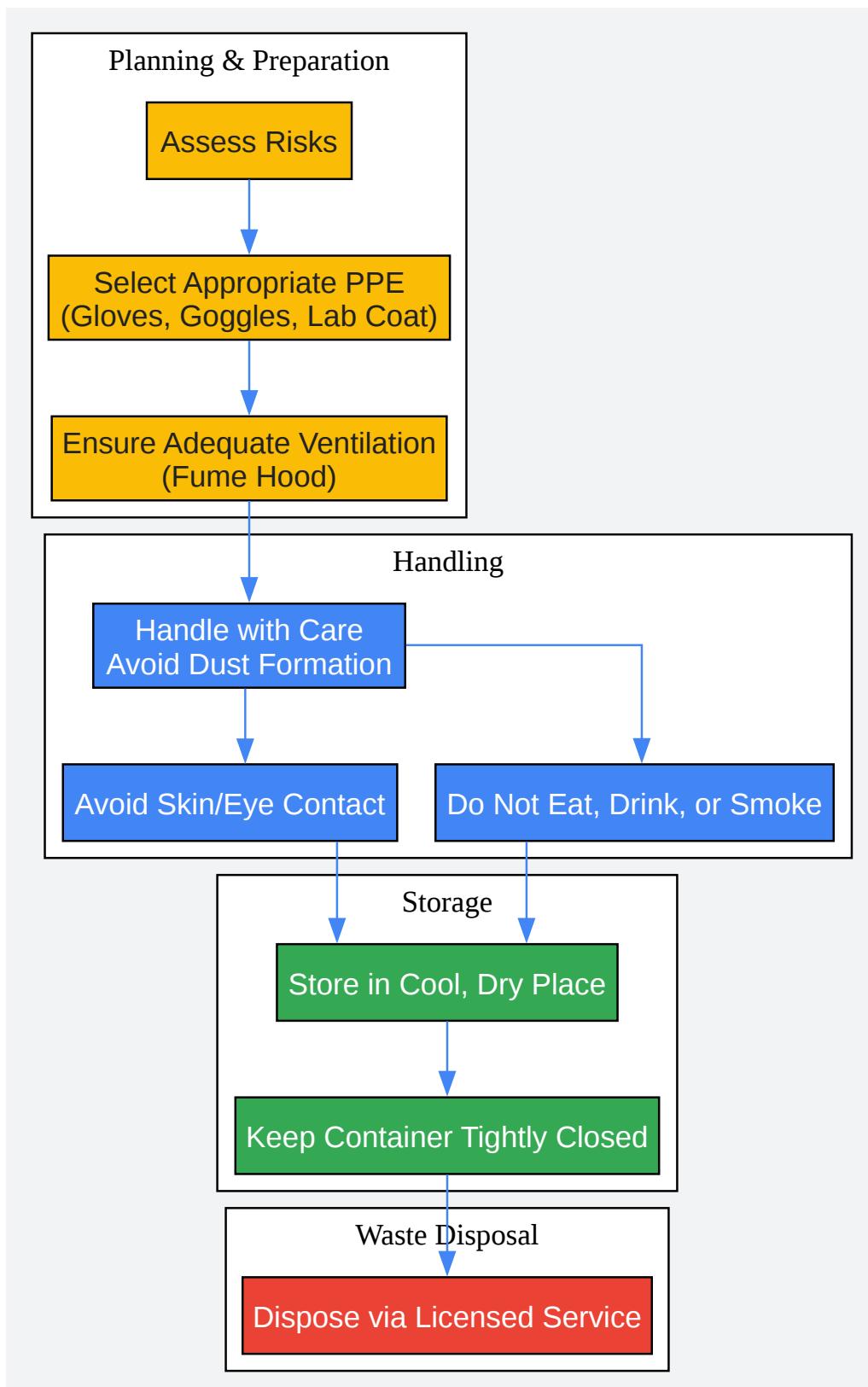
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide and carbon dioxide.[4] Dust can be explosive when mixed with air.[4]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[7]
- Environmental Precautions: Prevent product from entering drains.[7]
- Containment and Cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[7]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.[10] Provide appropriate exhaust ventilation at places where dust is formed.[10]
- Storage: Store in a cool, dry, well-ventilated place.[4] Keep the container tightly closed and store away from strong oxidizing agents.[4][5]

[Click to download full resolution via product page](#)

Recommended workflow for the safe handling of p-Anisic acid.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[4][5]
- Incompatible Materials: Strong oxidizing agents.[4][5]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon monoxide and carbon dioxide.[4]

Ecological Information

- Ecotoxicity: No data available.[4] It is advised not to empty into drains.[6]
- Persistence and Degradability: No data available.[4]
- Bioaccumulation: No data available.[4]

This guide provides a comprehensive overview of the safety data for p-Anisic acid, which serves as a surrogate for **p-Anisic acid-13C6**. Researchers and all personnel handling this compound should always refer to the most current and specific safety data sheet available from their supplier and adhere to all institutional and regulatory safety protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. P-ANISIC ACID - Ataman Kimya [atamanchemicals.com]
- 2. p-Anisic acid - Wikipedia [en.wikipedia.org]
- 3. immunomart.com [immunomart.com]
- 4. Safety Data Sheet (SDS) - p-Anisic Acid - LISKON [liskonchem.com]
- 5. p-Anisic acid | CAS#:100-09-4 | Chemsoc [chemsoc.com]
- 6. dept.harpercollege.edu [dept.harpercollege.edu]

- 7. gustavus.edu [gustavus.edu]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. lobachemie.com [lobachemie.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [p-Anisic acid-13C6 material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3333578#p-anisic-acid-13c6-material-safety-data-sheet-msds>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com